

A Technical Guide to Dysprosium-164: Isotopic Mass, Composition, and Applications

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Compound of Interest

Compound Name: **Dysprosium-164**

Cat. No.: **B084499**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stable isotope **Dysprosium-164** (^{164}Dy), focusing on its isotopic mass, natural abundance, and its significant applications in research and medicine. This document is intended to serve as a valuable resource for professionals in the fields of nuclear medicine, materials science, and drug development.

Isotopic Properties of Dysprosium-164

Dysprosium (Dy), a rare earth element with the atomic number 66, is composed of seven naturally occurring stable isotopes.^{[1][2][3]} Among these, **Dysprosium-164** is the most abundant.^{[1][2]} The isotopic properties of ^{164}Dy are summarized in the tables below, compiled from various authoritative sources.

Isotopic Mass and Abundance of Dysprosium-164

The precise determination of isotopic mass and natural abundance is critical for various scientific applications. The values for **Dysprosium-164** have been established through advanced analytical techniques, primarily mass spectrometry.

Property	Value	Source
Isotopic Mass (u)	163.92918(2)	ChemLin[4]
163.9291748	BuyIsotope[5]	
163.929181	IUPAC[6]	
163.929174751	Periodic Table[7]	
163.929171	Trace Sciences[8], NIST[9]	
Natural Abundance (%)	28.260(54)	ChemLin[4], IUPAC[6]
28.26	BuyIsotope[5]	
28.3	Wikipedia[2]	
28.2	Britannica[10], NIST[9]	

Nuclear and Atomic Properties of Dysprosium-164

Beyond its mass and abundance, several other nuclear and atomic characteristics of **Dysprosium-164** are essential for its application in various fields.

Property	Value
Atomic Number (Z)	66
Mass Number (A)	164
Neutron Number (N)	98
Spin	0+
Half-life	Stable

Experimental Determination of Isotopic Mass and Composition

The accurate measurement of isotopic mass and abundance for elements like **Dysprosium-164** is predominantly achieved through mass spectrometry techniques. The two most

prominent methods are Thermal Ionization Mass Spectrometry (TIMS) and Multicollector-Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).

Thermal Ionization Mass Spectrometry (TIMS)

TIMS is a highly sensitive technique renowned for its precision in measuring isotope ratios, particularly for elements with high ionization potentials like rare earth elements.[6]

Methodology:

- Sample Preparation: A purified liquid sample of the element is deposited onto a metal filament (e.g., tantalum, tungsten, or rhenium).[3]
- Thermal Ionization: The filament is heated to evaporate the solvent, and then further heated to a high temperature to induce thermal ionization, where atoms are ionized by losing an electron.[3]
- Ion Acceleration and Focusing: The resulting singly charged positive ions are accelerated by an electric potential and focused into a fine beam by a series of electrostatic lenses.[3]
- Mass Separation: The ion beam passes through a strong magnetic field, which deflects the ions based on their mass-to-charge ratio. Lighter isotopes are deflected more than heavier ones.[3]
- Detection: The separated ion beams are collected by multiple detectors (Faraday cups), allowing for the simultaneous measurement of different isotopes.[3][6] The resulting electrical signals are proportional to the abundance of each isotope.

Multicollector-Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS)

MC-ICP-MS combines a high-temperature plasma source with a multi-collector mass spectrometer, offering high precision and the ability to analyze a wide range of elements.[4][5]

Methodology:

- Sample Introduction: The sample, typically in a liquid form, is introduced into the instrument via a nebulizer, which creates a fine aerosol.
- Plasma Ionization: The aerosol is transported into an argon plasma torch, where the high temperature (6,000-10,000 K) efficiently ionizes the sample atoms.[10]
- Ion Extraction and Focusing: The ions are extracted from the plasma and focused into a beam.
- Mass Analysis: The ion beam is directed into a magnetic sector analyzer, where ions are separated according to their mass-to-charge ratio.
- Multicollection: Similar to TIMS, an array of Faraday cups simultaneously detects the ion beams of different isotopes, enabling precise isotope ratio measurements.[1]

Applications in Research and Drug Development

Dysprosium-164, as a stable and the most abundant isotope of dysprosium, serves as a critical starting material for the production of medically significant radioisotopes.[11]

Production of Medical Radioisotopes

The high thermal neutron absorption cross-section of ^{164}Dy makes it an excellent target for neutron bombardment in a nuclear reactor.[11] This process leads to the production of other isotopes that have therapeutic applications.

- Dysprosium-165 (^{165}Dy): Neutron capture by ^{164}Dy produces ^{165}Dy , a beta- and gamma-emitting radioisotope with a short half-life of 2.334 hours. ^{165}Dy is utilized in radiation synovectomy for the treatment of arthritis.[8]
- Holmium-166 (^{166}Ho): **Dysprosium-164** can also be used to produce Dysprosium-166, which then decays to Holmium-166.[8] ^{166}Ho is a high-energy beta-emitter used in targeted radiotherapy for cancer treatment.[8][12]

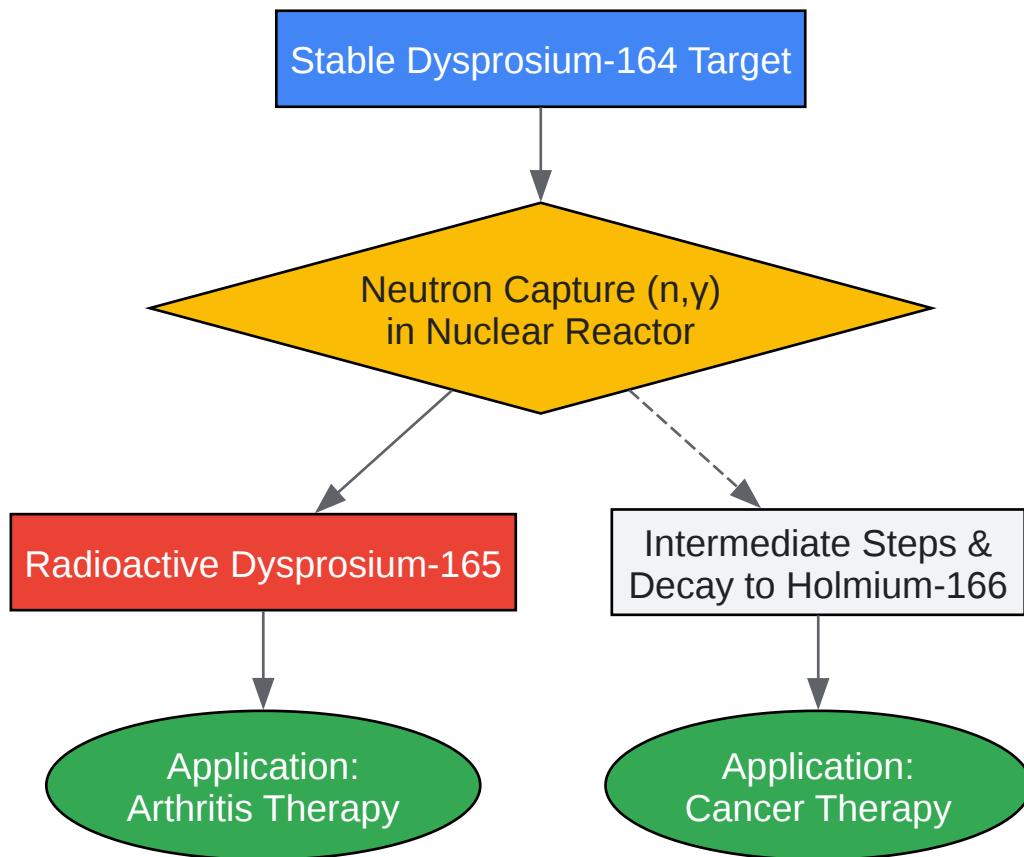
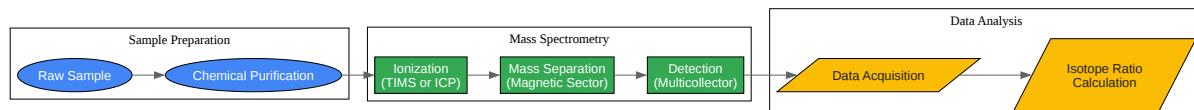
The production pathway of these medical radioisotopes from **Dysprosium-164** is a key process in nuclear medicine.

Stable Isotope Tracer Studies

Dysprosium has been investigated for its potential use as a nonabsorbable marker in studies of mineral absorption using stable isotope tracers.^[9] In such studies, a stable isotope of a mineral of interest (e.g., Zinc-70) is administered along with dysprosium. By measuring the excretion of both, researchers can accurately determine the absorption of the mineral.^[9]

Visualized Workflows

To better illustrate the processes discussed, the following diagrams are provided in the DOT language for Graphviz.



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References

- 1. spectroscopyonline.com [spectroscopyonline.com]
- 2. ARES | Research | Laboratories | Multi Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS) [ares.jsc.nasa.gov]
- 3. Thermal ionization mass spectrometry - Wikipedia [en.wikipedia.org]
- 4. Multicollector ICP-MS (MC ICPMS) | Thermo Fisher Scientific - TW [thermofisher.com]
- 5. Multicollector-Inductively Coupled Plasma Mass Spectrometer (MC-ICPMS) [serc.carleton.edu]
- 6. fiveable.me [fiveable.me]
- 7. buyisotope.com [buyisotope.com]
- 8. tracesciences.com [tracesciences.com]
- 9. Dysprosium as a nonabsorbable marker for studies of mineral absorption with stable isotope tracers in human subjects - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. files.core.ac.uk [files.core.ac.uk]
- 11. Recent developments in thermal ionization mass spectrometric techniques for isotope analysis. A review - Analyst (RSC Publishing) [pubs.rsc.org]
- 12. m.youtube.com [m.youtube.com]
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